

# Personal protective equipment for handling LG 82-4-01

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## Compound of Interest

Compound Name: LG 82-4-01

Cat. No.: B1675221

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## Essential Safety Protocols for Handling LG 82-4-01

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **LG 82-4-01** (CAS No. 91505-19-0), a thromboxane (TX) synthetase specific inhibitor.

Adherence to these guidelines is essential to ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

While a comprehensive Safety Data Sheet (SDS) with specific quantitative data for **LG 82-4-01** is not publicly available, the following PPE recommendations are based on general safety protocols for handling similar chemical compounds and available supplier information. This guidance should be supplemented by a laboratory-specific risk assessment.

Key Recommendations:

- **Ventilation:** Always handle **LG 82-4-01** in a well-ventilated area.<sup>[1]</sup> A chemical fume hood is recommended to avoid the formation and inhalation of dust and aerosols.<sup>[1]</sup>
- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.

- **Skin Protection:** A lab coat or chemical-resistant apron should be worn. Full-body coverage is recommended if there is a risk of significant exposure.
- **Hand Protection:** Wear suitable protective gloves.<sup>[1]</sup> While specific compatibility data for **LG 82-4-01** is unavailable, nitrile rubber gloves are a common and effective choice for handling many laboratory chemicals. Regular glove changes are recommended, and gloves should be disposed of immediately if contaminated.
- **Respiratory Protection:** If working outside of a fume hood or if dust generation is likely, a NIOSH-approved N95 dust mask or a respirator with an appropriate particulate filter should be used.

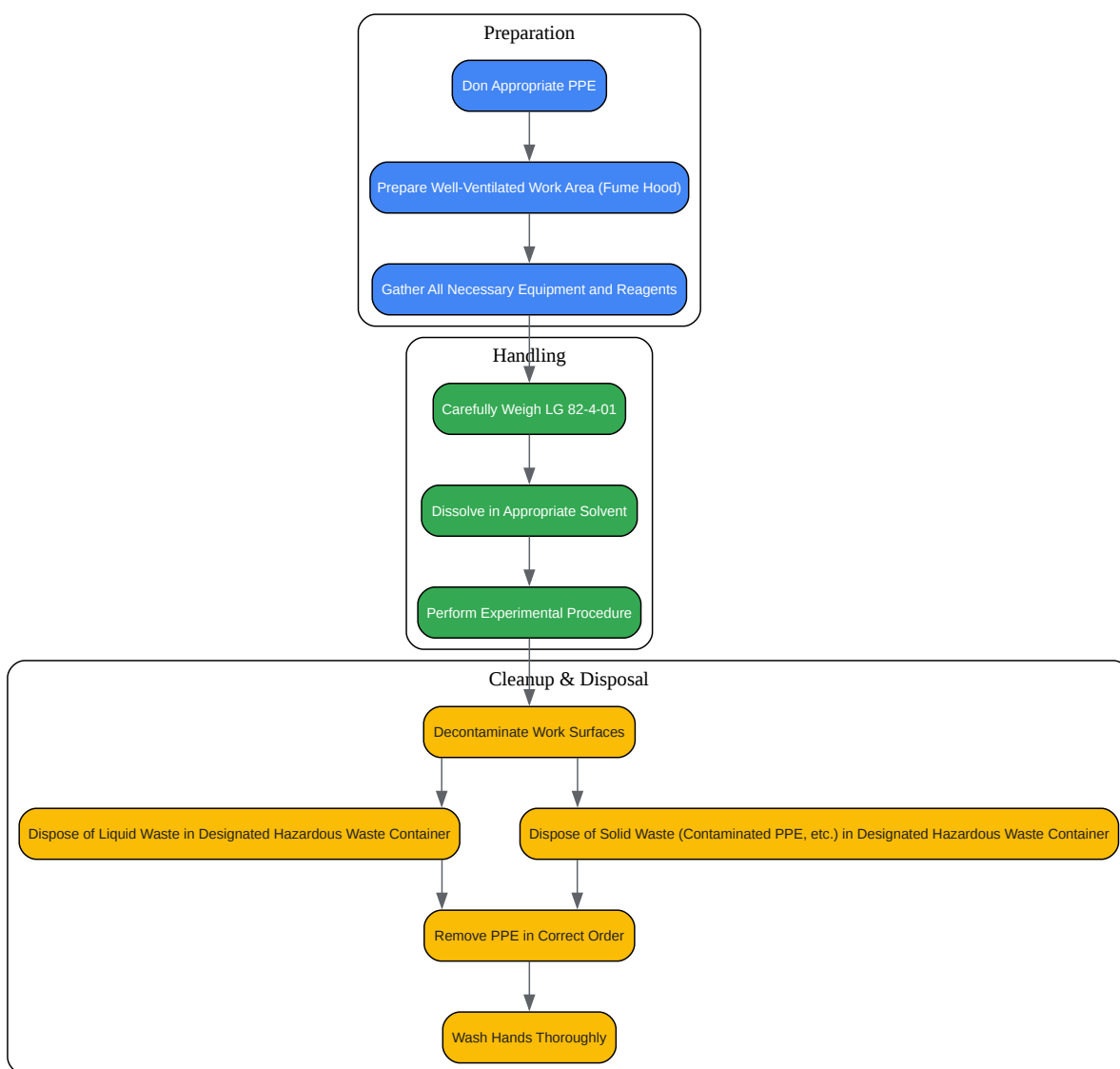
#### Summary of Personal Protective Equipment:

Protection Type	Specification	Purpose
Eye Protection	Chemical safety goggles or face shield	Prevents eye contact with dust or splashes.
Hand Protection	Nitrile rubber gloves (or other chemically resistant gloves based on internal assessment)	Prevents skin contact.
Respiratory Protection	NIOSH-approved N95 dust mask or particulate respirator	Prevents inhalation of dust or aerosols, especially outside a fume hood.
Skin and Body Protection	Laboratory coat or chemical-resistant apron	Protects skin and clothing from contamination.
Ventilation	Chemical fume hood or well-ventilated area	Minimizes inhalation exposure to dust and aerosols. <sup>[1]</sup>

## Operational and Disposal Plans

A clear, step-by-step workflow is critical for the safe handling and disposal of **LG 82-4-01**.

#### Experimental Workflow:



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Caption: Workflow for the safe handling and disposal of **LG 82-4-01**.

### Disposal Plan:

- Waste Categorization: All waste contaminated with **LG 82-4-01**, including unused material, solutions, and contaminated consumables (e.g., gloves, weighing paper, pipette tips), should be treated as hazardous chemical waste.
- Containment:
  - Liquid Waste: Collect in a clearly labeled, sealed, and appropriate hazardous waste container. The container should be compatible with the solvents used.
  - Solid Waste: Collect in a designated, sealed hazardous waste bag or container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**LG 82-4-01**," and any other components of the waste stream.
- Storage: Store waste containers in a designated, secure area away from incompatible materials, awaiting pickup by a certified chemical waste disposal service.<sup>[1]</sup>
- Regulatory Compliance: Dispose of all waste in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

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## References

- 1. amo-csd.lbl.gov [amo-csd.lbl.gov]
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